

Application Notes and Protocols for High-Throughput Screening Assays Using AS2863619

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Compound of Interest

Compound Name: AS2863619 free base

Cat. No.: B2896920

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing AS2863619, a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and CDK19, in high-throughput screening (HTS) assays. The primary application of AS2863619 in this context is as a positive control for the discovery of novel small molecules that induce the expression of Forkhead box P3 (Foxp3), a master regulator of regulatory T cells (Tregs).

Introduction

AS2863619 is a small molecule inhibitor of CDK8 and CDK19 with high potency.^{[1][2][3][4][5]} Inhibition of these kinases by AS2863619 leads to the enhanced activation of Signal Transducer and Activator of Transcription 5 (STAT5). Activated STAT5 promotes the transcription of the FOXP3 gene, leading to the differentiation of conventional T cells into immunosuppressive Tregs. This mechanism of action makes AS2863619 an invaluable tool for the development of novel immunomodulatory therapies.

Data Presentation

The following table summarizes the key quantitative data for AS2863619, which is essential for its use as a reference compound in HTS assays.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Signaling Pathway

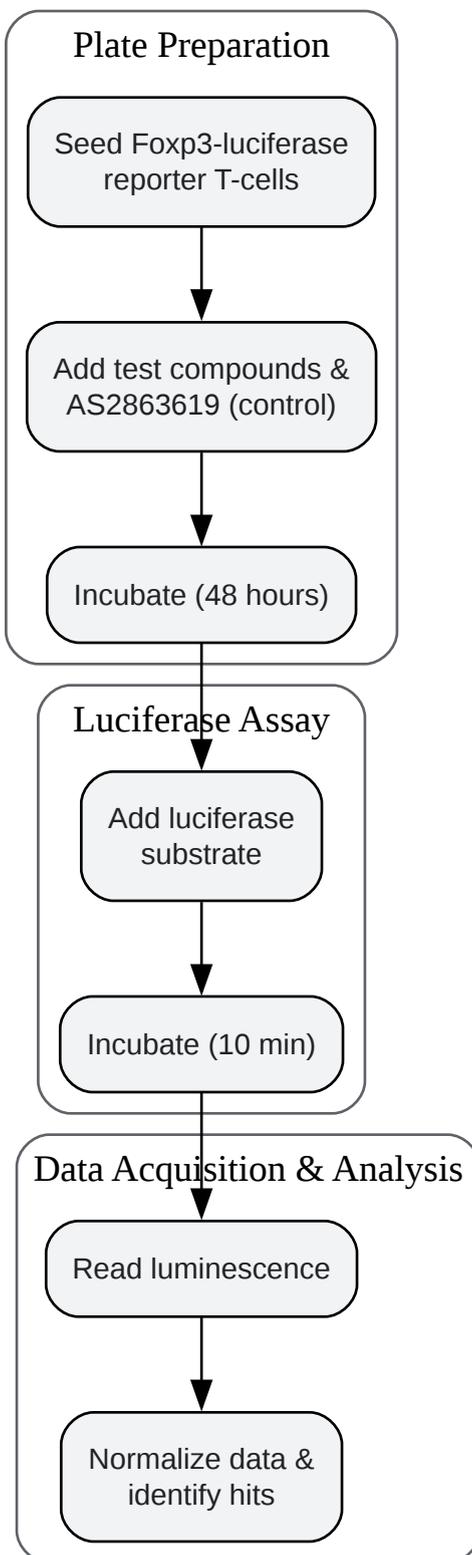
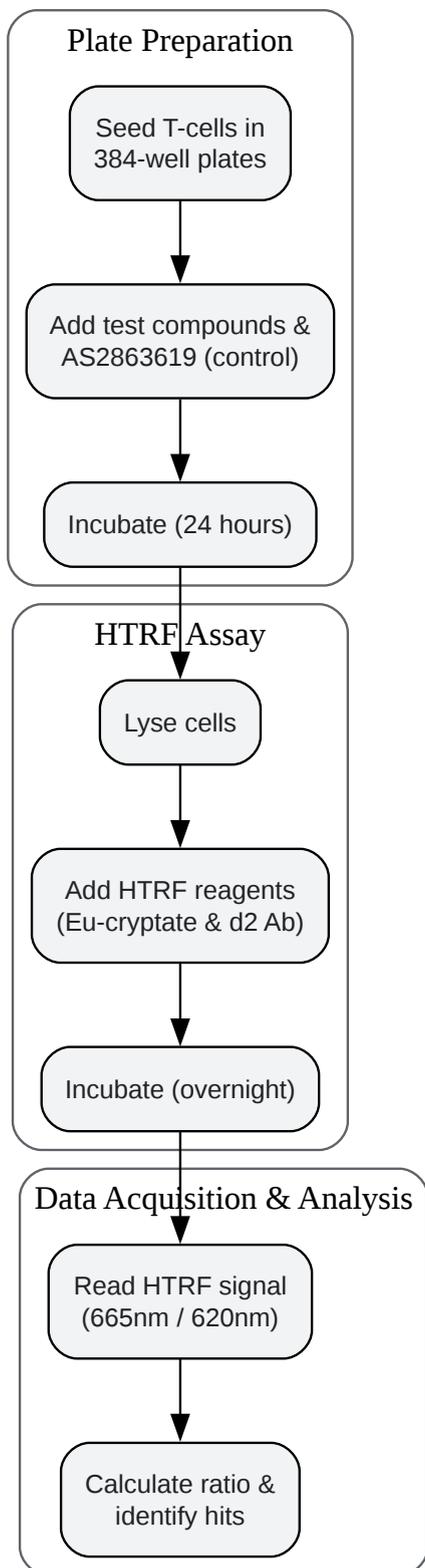
The signaling pathway modulated by AS2863619 is initiated by the inhibition of CDK8/19, leading to the activation of STAT5 and subsequent expression of Foxp3.

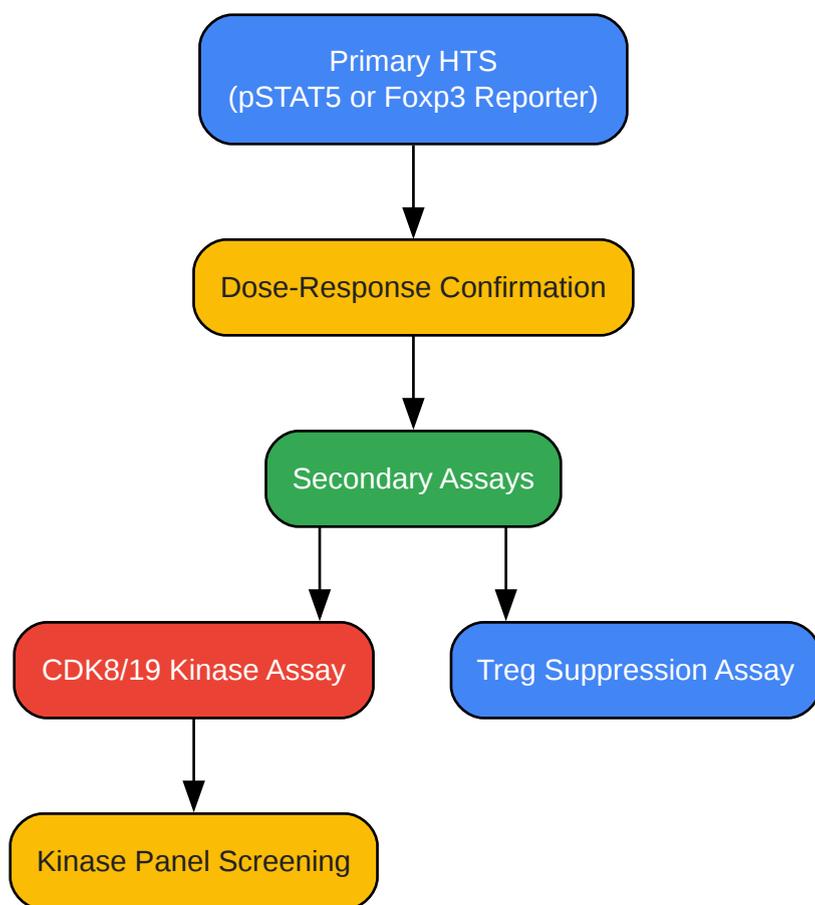


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References

- [1. Flow cytometric measurement of STAT5 phosphorylation to assess the activity of common y chain cytokines i... \[protocols.io\]](#)
- [2. resources.revvity.com \[resources.revvity.com\]](#)
- [3. Calculating a Z-factor to assess the quality of a screening assay. - FAQ 1153 - GraphPad \[graphpad.com\]](#)
- [4. academic.oup.com \[academic.oup.com\]](#)

- 5. An ensemble machine learning model generates a focused screening library for the identification of CDK8 inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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